

Unlocking Precision in Bioconjugation: A Technical Guide to Azido-PEG7-acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Azido-PEG7-acid

Cat. No.: B11931924

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

In the evolving landscape of bioconjugation and targeted therapeutics, the demand for versatile and efficient molecular tools is paramount. **Azido-PEG7-acid** has emerged as a key heterobifunctional linker, offering a strategic balance of hydrophilicity, defined spacer length, and orthogonal reactivity. This technical guide provides an in-depth exploration of the potential applications of **Azido-PEG7-acid**, complete with detailed experimental protocols, quantitative data from relevant studies, and visual workflows to empower researchers in their scientific endeavors.

Azido-PEG7-acid is a polyethylene glycol (PEG) derivative characterized by a terminal azide ($-N_3$) group and a carboxylic acid ($-COOH$) group, separated by a seven-unit PEG spacer.^{[1][2]} This unique architecture allows for a two-pronged chemical strategy: the azide group participates in highly efficient and specific "click chemistry" reactions, while the carboxylic acid can be activated to form stable amide bonds with primary amines.^{[1][3]} The PEG spacer enhances aqueous solubility, reduces immunogenicity, and provides spatial separation between conjugated molecules, which is often critical for maintaining their biological activity.^[2]

Physicochemical Properties

A clear understanding of the physicochemical properties of **Azido-PEG7-acid** is fundamental to its application. These properties influence its reactivity, solubility, and handling.

Property	Value	Reference
Molecular Formula	C ₁₇ H ₃₃ N ₃ O ₉	[1]
Molecular Weight	423.46 g/mol	[4][5]
Purity	>96%	[4]
Appearance	Typically a solid at room temperature	[5]
Storage Condition	-20°C, desiccated	[1]

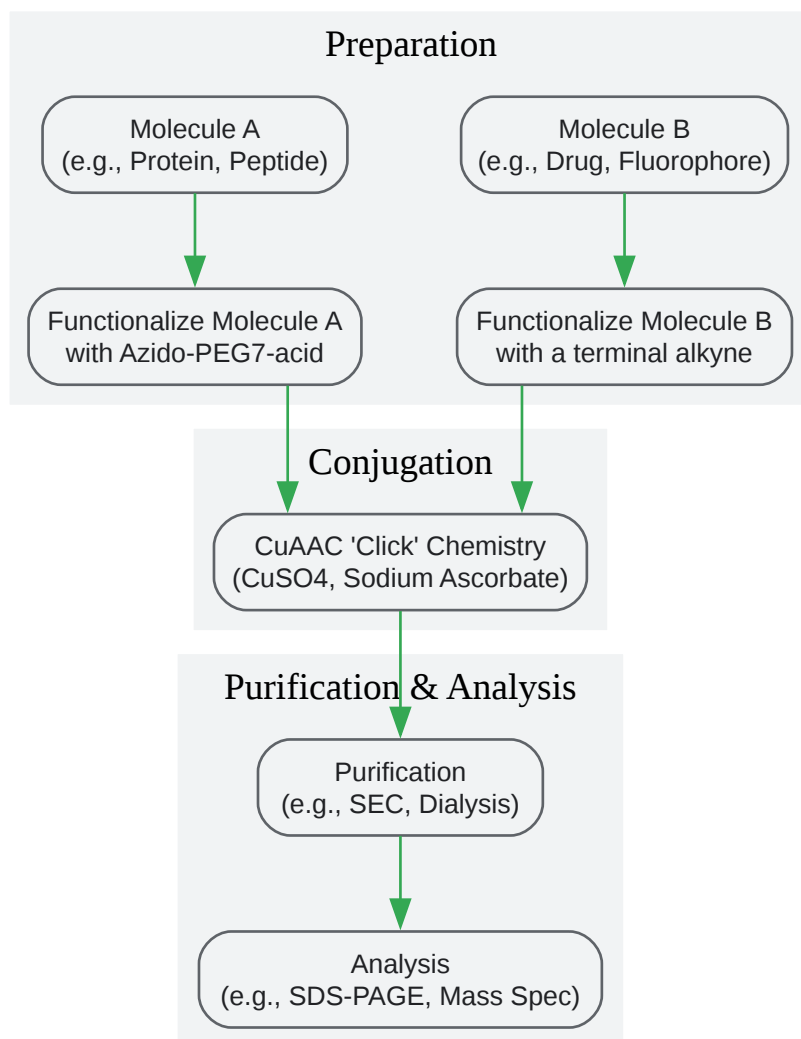
Core Applications in Research

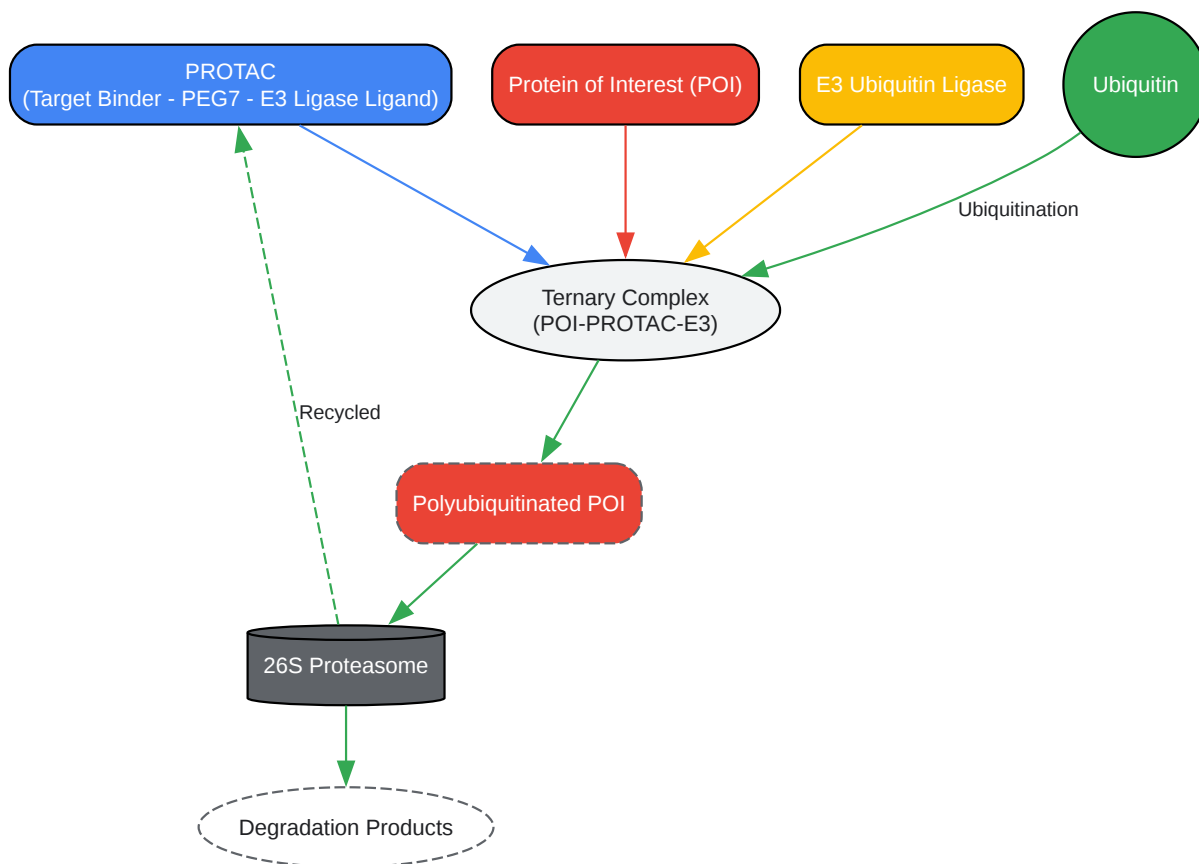
The dual functionality of **Azido-PEG7-acid** makes it a versatile tool in several research domains, most notably in bioconjugation, drug delivery, and surface modification.

Bioconjugation via "Click" Chemistry

The azide moiety of **Azido-PEG7-acid** is a cornerstone of its utility, enabling its participation in copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC), a flagship reaction of "click chemistry".[6] This reaction forms a stable triazole linkage with alkyne-modified molecules. Its high efficiency, specificity, and biocompatibility make it ideal for conjugating **Azido-PEG7-acid** to proteins, peptides, nucleic acids, and other biomolecules that have been functionalized with a terminal alkyne.[7]

A logical workflow for a typical bioconjugation experiment is depicted below.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Azido-PEG7-acid | BroadPharm [broadpharm.com]
- 2. Azido-PEG7-Acid Of Azido PEG Is Widely Used In [Click Chemistry](#) [m.polyethyleneglycolpeg.com]
- 3. pubs.acs.org [pubs.acs.org]

- 4. precisepeg.com [precisepeg.com]
- 5. Azido-PEG7-acid | PROTAC Linkers | Invivochem [invivochem.com]
- 6. PEG Azide, Azide linker, Click Chemistry tools | BroadPharm [broadpharm.com]
- 7. Peptide Conjugation via CuAAC 'Click' Chemistry - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Unlocking Precision in Bioconjugation: A Technical Guide to Azido-PEG7-acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11931924#potential-applications-of-azido-peg7-acid-in-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com